

2-Isopropyl-6-methylphenyl isothiocyanate molecular structure and weight

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Compound of Interest

Compound Name: 2-Isopropyl-6-methylphenyl
isothiocyanate

Cat. No.: B1297446

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Technical Guide: 2-Isopropyl-6-methylphenyl Isothiocyanate

For Researchers, Scientists, and Drug Development Professionals

Introduction

This technical guide provides a detailed overview of the molecular structure, weight, and a general synthetic approach for **2-Isopropyl-6-methylphenyl isothiocyanate**. This compound belongs to the isothiocyanate class of organic compounds, which are of significant interest in medicinal chemistry and drug development due to their diverse biological activities. The information presented here is intended to serve as a foundational resource for researchers and professionals working with this and related molecules.

Molecular Structure and Properties

The molecular structure of **2-Isopropyl-6-methylphenyl isothiocyanate** consists of a benzene ring substituted with an isopropyl group at the 2-position, a methyl group at the 6-position, and an isothiocyanate group at the 1-position.

Molecular Data Summary

Property	Value
Molecular Formula	C ₁₁ H ₁₃ NS
Molecular Weight	191.29 g/mol
IUPAC Name	1-isothiocyanato-2-isopropyl-6-methylbenzene

Note: The molecular weight is a calculated value based on the presumed molecular formula, as specific experimental data for this compound is not readily available in the public domain.

Experimental Protocols: General Synthesis of Aryl Isothiocyanates

While a specific experimental protocol for the synthesis of **2-Isopropyl-6-methylphenyl isothiocyanate** is not widely documented, a general and facile one-pot method for the preparation of aryl isothiocyanates from their corresponding primary amines is well-established. This method can be adapted for the synthesis of the target compound starting from 2-Isopropyl-6-methylaniline.

Objective: To synthesize an aryl isothiocyanate from the corresponding primary aryl amine.

Materials:

- 2-Isopropyl-6-methylaniline (starting material)
- Carbon disulfide (CS₂)
- A suitable base (e.g., triethylamine or sodium hydroxide)
- A desulfurylation reagent (e.g., tosyl chloride or cyanuric chloride)[\[1\]](#)[\[2\]](#)
- An appropriate solvent (e.g., dichloromethane or aqueous conditions)[\[1\]](#)[\[2\]](#)

Methodology:

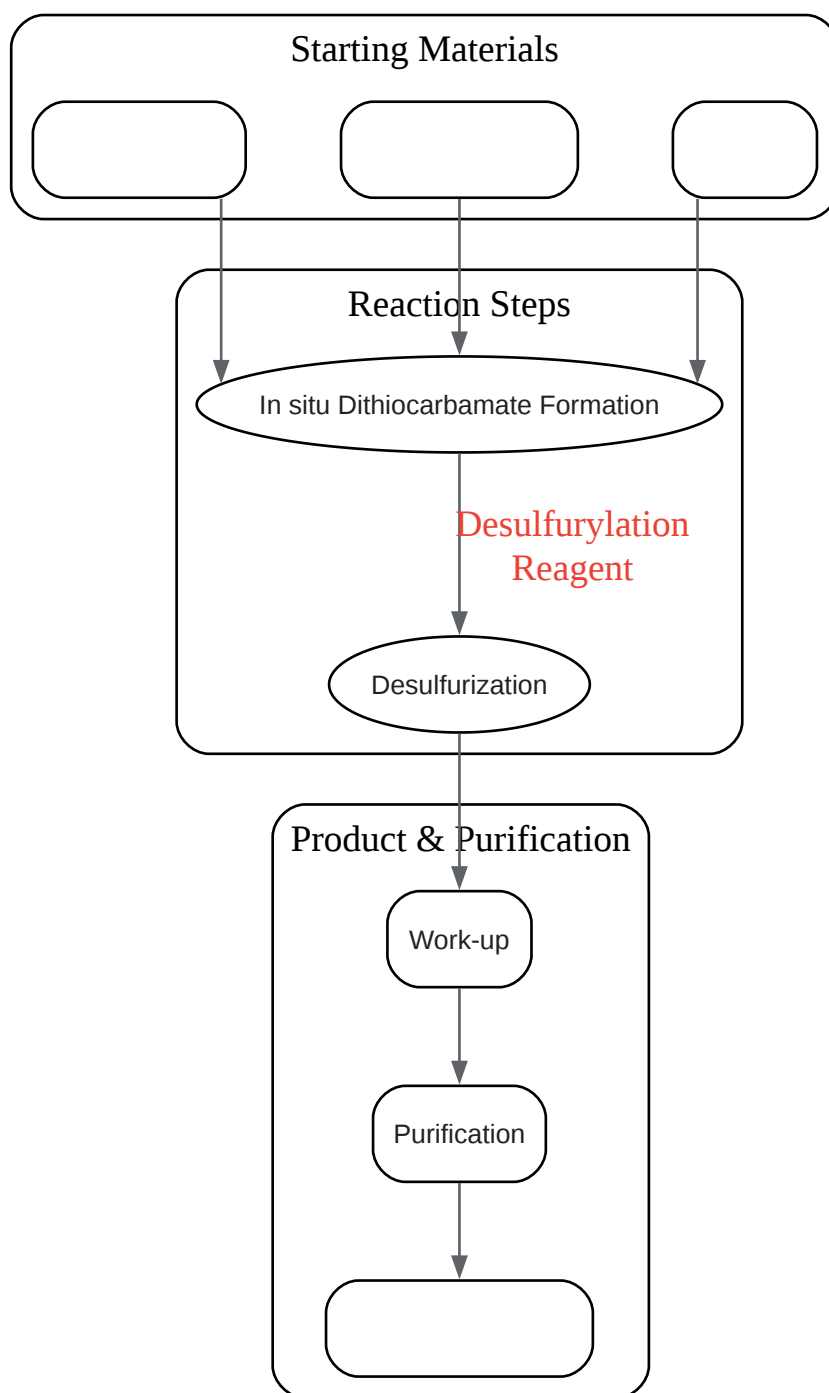
- Formation of Dithiocarbamate Salt: The primary amine (2-Isopropyl-6-methylaniline) is dissolved in the chosen solvent. Carbon disulfide and a base are then added to the solution.

The reaction mixture is stirred, leading to the in situ formation of a dithiocarbamate salt.[1][2]

- Desulfurization: A desulfurylation reagent is subsequently added to the reaction mixture. This reagent facilitates the elimination of a sulfur atom from the dithiocarbamate intermediate, resulting in the formation of the isothiocyanate.[1][2]
- Work-up and Purification: Upon completion of the reaction, the mixture is worked up to remove byproducts and unreacted reagents. This typically involves washing with aqueous solutions and extraction with an organic solvent. The final product, **2-Isopropyl-6-methylphenyl isothiocyanate**, is then purified using standard techniques such as column chromatography or distillation.

Visualizing the Synthesis Workflow

The following diagram illustrates the general workflow for the synthesis of aryl isothiocyanates.



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Caption: General workflow for the synthesis of aryl isothiocyanates.

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References

- 1. A general and facile one-pot process of isothiocyanates from amines under aqueous conditions - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Isothiocyanate synthesis [organic-chemistry.org]
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